

# Physical characteristics of (5-Fluoro-2-nitrophenyl)methanol (melting point, boiling point)

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## Compound of Interest

Compound Name: (5-Fluoro-2-nitrophenyl)methanol

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## Technical Guide: Physical Characteristics of (5-Fluoro-2-nitrophenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the known physical characteristics of **(5-Fluoro-2-nitrophenyl)methanol**. While specific experimental data for its melting and boiling points are not readily available in public literature and chemical databases, this document outlines the standard experimental protocols for determining these critical parameters.

## Core Physical Properties

**(5-Fluoro-2-nitrophenyl)methanol**, also known as 5-Fluoro-2-nitrobenzyl alcohol, is a solid organic compound. A summary of its key physical and chemical identifiers is presented below.

Property	Value	Source
Chemical Formula	<chem>C7H6FNO3</chem>	PubChem[1]
Molecular Weight	171.13 g/mol	PubChem[1]
Physical Form	Solid	Sigma-Aldrich
CAS Number	63878-73-9	PubChem[1]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A

## Experimental Protocols for Physical Characterization

The following sections detail standard laboratory procedures for determining the melting and boiling points of organic compounds like **(5-Fluoro-2-nitrophenyl)methanol**.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. It is a crucial indicator of purity, with pure crystalline compounds typically exhibiting a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting point range.[2]

Methodology: Capillary Tube Method

This is a common and effective method for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[2]
- Capillary tubes (sealed at one end)[3][4]
- Thermometer[5]
- Mortar and pestle (optional, for grinding crystals)[5]

- Spatula[5]
- Heating medium (e.g., oil bath for Thiele tube)[3]

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **(5-Fluoro-2-nitrophenyl)methanol** is placed on a clean, dry surface. The sample should be finely powdered to ensure uniform heating.[4]
- Loading the Capillary Tube: The open end of a capillary tube is pressed into the powdered sample. The tube is then gently tapped on a hard surface to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[3][4]
- Apparatus Setup:
  - Mel-Temp Apparatus: The loaded capillary tube is placed in the heating block of the apparatus.
  - Thiele Tube: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then inserted into the Thiele tube containing a heating oil.[2][3]
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point. Constant stirring of the oil bath in a Thiele tube setup is necessary to ensure a uniform temperature.[3]
- Observation and Data Recording: Two temperatures are recorded:
  - T1: The temperature at which the first drop of liquid appears.[4]
  - T2: The temperature at which the entire sample has completely melted.[4] The melting point is reported as the range between T1 and T2.

## Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, leading to the transition from liquid to gas.[6][7] This property is highly dependent on

atmospheric pressure.[6]

Methodology: Capillary Tube Method (Siwoloboff Method)

Given that **(5-Fluoro-2-nitrophenyl)methanol** is a solid at room temperature, it would first need to be melted to determine its boiling point, assuming it does not decompose at its boiling temperature. This method is suitable for small quantities of a substance.

Apparatus:

- Small test tube or fusion tube[6][8]
- Capillary tube (sealed at one end)[6][8]
- Thermometer[6][8]
- Heating apparatus (e.g., Thiele tube with oil bath or an aluminum block heater)[6][8]
- Rubber band or thread to attach the tubes to the thermometer[9]

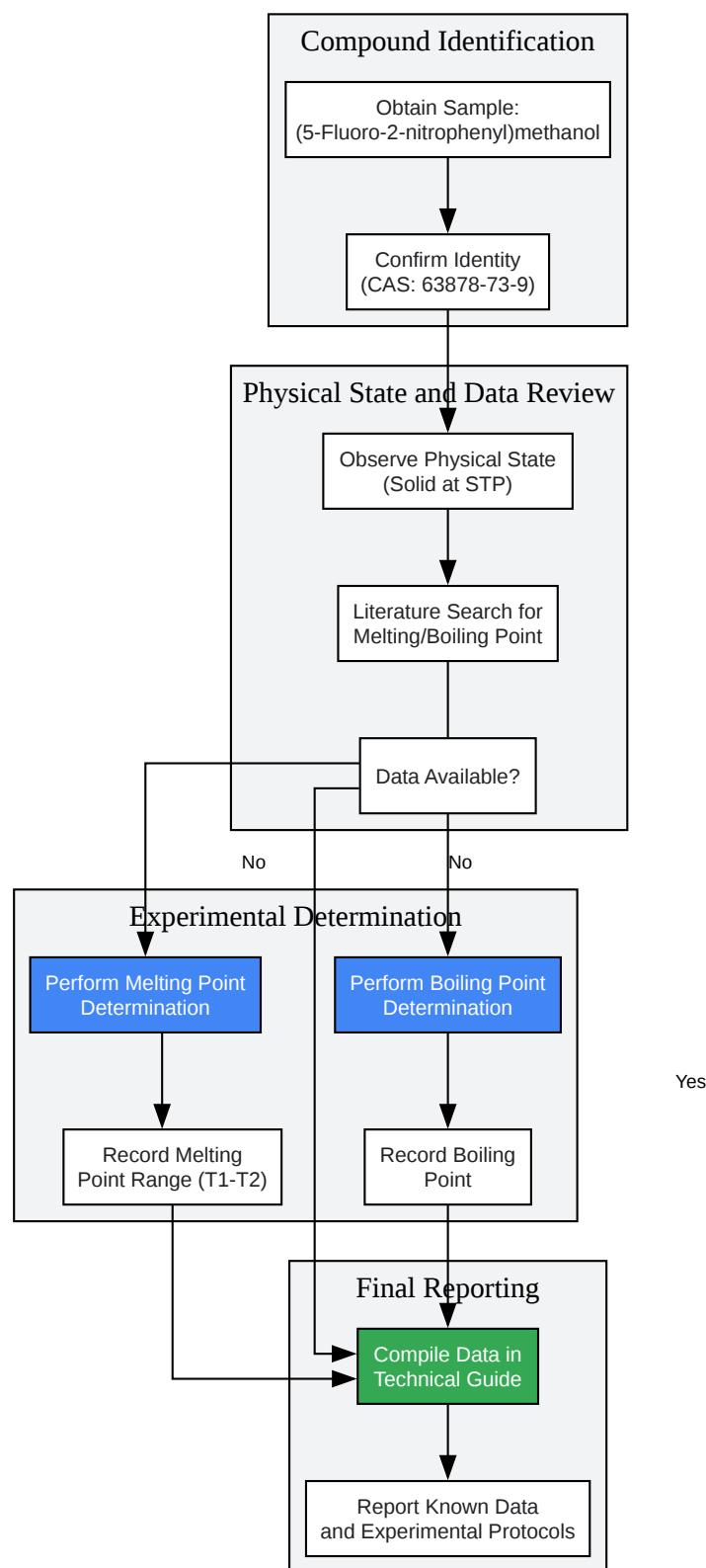
Procedure:

- Sample Preparation: A small amount of **(5-Fluoro-2-nitrophenyl)methanol** is placed in the fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed inside the fusion tube with its open end submerged in the sample.[8]
- Apparatus Assembly: The fusion tube is attached to a thermometer. This assembly is then heated in an oil bath or a heating block.[8]
- Heating and Observation: The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Boiling Point Identification: Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[8] The heat is then removed, and the liquid is allowed to cool.

- Data Recording: The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[9\]](#)

## Logical Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the physical characterization of a chemical compound like **(5-Fluoro-2-nitrophenyl)methanol**.

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